

Personal protective equipment for handling Z-Vrpr-fmk

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Compound of Interest

Compound Name: Z-Vrpr-fmk

Cat. No.: B10764563

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Essential Safety and Handling Guide for Z-Vrpr-fmk

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Z-Vrpr-fmk**, a selective and irreversible MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **Z-Vrpr-fmk** is intended for research use only and is not for human or veterinary use.^{[1][2]}

Immediate Safety and Handling Protocols

Z-Vrpr-fmk is a potent biochemical compound. Standard laboratory precautions should be strictly followed. Personal protective equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves should be worn at all times.
Eye Protection	Safety glasses with side shields or goggles	Essential to protect from splashes.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Storage and Stability:

Condition	Temperature	Duration	Notes
Short-term storage	-20°C	Days to weeks	
Long-term storage	-20°C	Up to 12 months or longer	Store under desiccating conditions.[3]
Stock Solutions	-20°C or -80°C	1 to 6 months	Avoid repeated freeze-thaw cycles.[4]

Handling:

- Preparation of Solutions: Prepare solutions on the day of use if possible.[1] For stock solutions, if water is used as the solvent, it is recommended to filter and sterilize through a 0.22 µm filter before use.[4] The compound is soluble in water.[5]
- Hygroscopic Nature: **Z-Vrpr-fmk** is hygroscopic, meaning it can absorb moisture from the air. [5] Handle in a dry environment and store in a desiccator.
- Shipping: The compound is stable for shipping at ambient temperatures.[1]

Operational Plan: Experimental Protocol

The following is a general protocol for an in vitro cell viability assay using **Z-Vrpr-fmk** to inhibit the proliferation of cancer cell lines, such as the ABC-DLBCL cell line OCI-LY10.

Objective: To determine the effect of **Z-Vrpr-fmk** on the viability of OCI-LY10 cells.

Materials:

- **Z-Vrpr-fmk**
- OCI-LY10 cells
- Cell culture medium (e.g., RPMI-1640) with fetal bovine serum (FBS) and antibiotics
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- **Cell Seeding:** Culture OCI-LY10 cells in the logarithmic growth phase. Seed the cells into a 96-well plate at a density of approximately 1.25×10^5 cells/mL in 80 µL of culture medium per well.[6]
- **Compound Treatment:** Prepare a stock solution of **Z-Vrpr-fmk**. Treat the cells with the desired concentrations of **Z-Vrpr-fmk** (e.g., a final concentration of 75 µM).[6] Include a vehicle control (e.g., DMSO or the solvent used for the stock solution).
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator for various time points (e.g., 6, 12, 24, 36, and 48 hours).[6]
- **MTT Assay:**
 - Add 10 µL of MTT solution to each well.[6]
 - Incubate for 4 hours at 37°C.[6]

- Carefully remove the supernatant.
- Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at a wavelength of 600 nm using a microplate reader.^[6]
- Analysis: Calculate cell viability as a percentage of the vehicle-treated control.

Disposal Plan

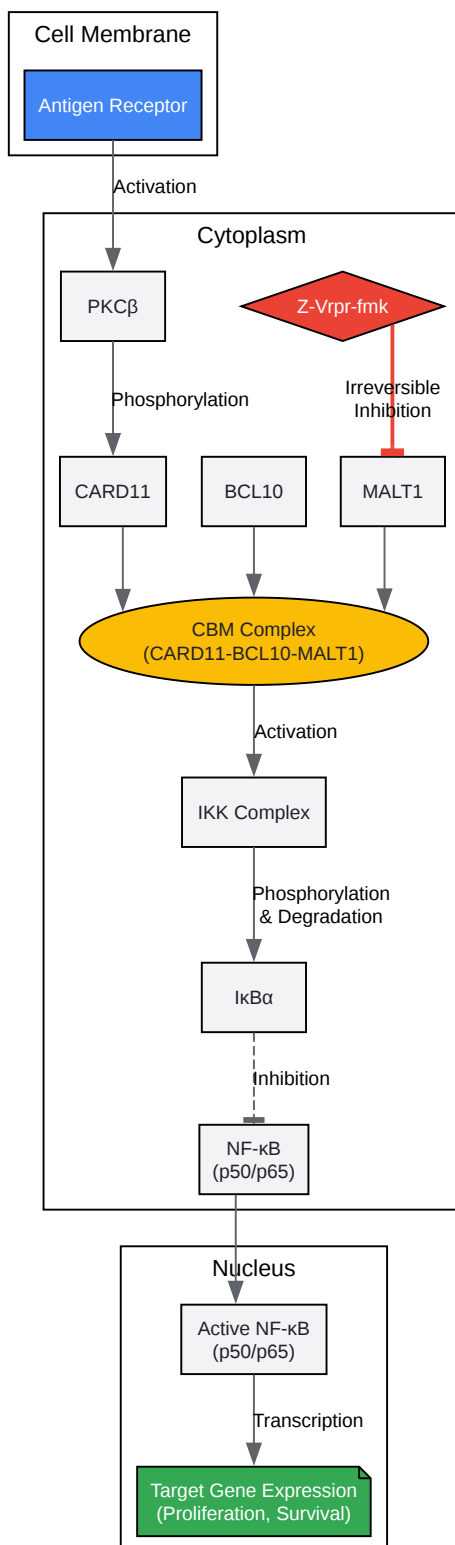
As a biochemical reagent, **Z-Vrpr-fmk** and any contaminated materials should be disposed of in accordance with local, state, and federal regulations for chemical waste.

- Solid Waste: Collect unused **Z-Vrpr-fmk** powder and any contaminated consumables (e.g., pipette tips, gloves) in a designated, sealed container for chemical waste.
- Liquid Waste: Collect cell culture media and other liquid solutions containing **Z-Vrpr-fmk** in a designated hazardous waste container.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Mechanism of Action: MALT1 Inhibition and the NF- κ B Pathway

Z-Vrpr-fmk is a selective, cell-permeable, and irreversible inhibitor of MALT1 paracaspase.^[1] MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) signalosome, which plays a crucial role in the activation of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. By inhibiting MALT1, **Z-Vrpr-fmk** blocks the downstream activation of NF- κ B, which is critical for the proliferation and survival of certain cancer cells, particularly activated B-cell like diffuse large B-cell lymphomas (ABC-DLBCL).^{[6][7]}

Z-Vrpr-fmk Inhibition of the MALT1-NF- κ B Signaling Pathway[Click to download full resolution via product page](#)

Caption: **Z-Vrpr-fmk** irreversibly inhibits MALT1, blocking NF- κ B activation and subsequent gene expression.

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